

VVC Patent Pool Landscape: A Comparative Guide to MPEG LA and Access Advance

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Compound of Interest

Compound Name: Mpeg-LA
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The landscape of Versatile Video Coding (VVC) patent licensing has recently undergone a significant consolidation. This guide provides a comparative overview of the two primary patent pools, MPEG LA and Access Advance, and details the current unified structure following the acquisition of Via Licensing Alliance (the successor to the MPEG LA and Via Licensing merger) by Access Advance. This guide is intended for researchers, scientists, and drug development professionals who need to understand the intellectual property landscape of this next-generation video codec.

The VVC standard, also known as H.266, offers significant compression improvements over its predecessor, High Efficiency Video Coding (HEVC), enabling more efficient streaming of high-resolution video, including 4K, 8K, and immersive content. Navigating the licensing of the standard essential patents (SEPs) that underpin this technology is crucial for implementation. Initially, two main patent pools emerged to streamline this process: one administered by MPEG LA and another by Access Advance.

A Shift Towards a Unified Pool

A major development has reshaped the VVC licensing environment. Access Advance has acquired Via Licensing Alliance, the entity that resulted from the merger of MPEG LA and Via Licensing Corporation[1][2]. This strategic move aims to create a "one-stop shop" for VVC and HEVC technologies, simplifying the licensing process for implementers[3][4]. While the pools were initially separate, their administration is now consolidating under Access Advance[3].

For a clear understanding of the landscape's evolution, this guide will first present a comparison of the two pools as they were initially established, followed by an explanation of the current, consolidated structure.

Quantitative Comparison of the Former VVC Patent Pools

The following table summarizes the key quantitative aspects of the MPEG LA and Access Advance VVC patent pools prior to the recent consolidation.

Feature	MPEG LA VVC Patent Pool	Access Advance VVC Patent Pool
Initial Licensors	11[2]	33[5][6][7][8]
Known VVC Essential Patents	Data not as publicly detailed.	Over 4,500[8][9][10]
Combined Known VVC Patents (MPEG LA & Access Advance)	Approximately 5,500[11]	
Royalty Rate (per unit)	\$0.20 for hardware/paid software; \$0.05 for free software	Ranged from \$0.25 to \$1.50 depending on the device and compliance status[7]
Annual Royalty Cap	\$30 Million[7]	\$60 Million[7]

Experimental Protocols: Determining Patent Essentiality

Both MPEG LA and Access Advance employ rigorous, independent evaluation processes to determine whether a patent is essential to the VVC standard. This ensures that only truly

essential patents are included in their respective portfolios, providing licensees with confidence in the coverage they are receiving.

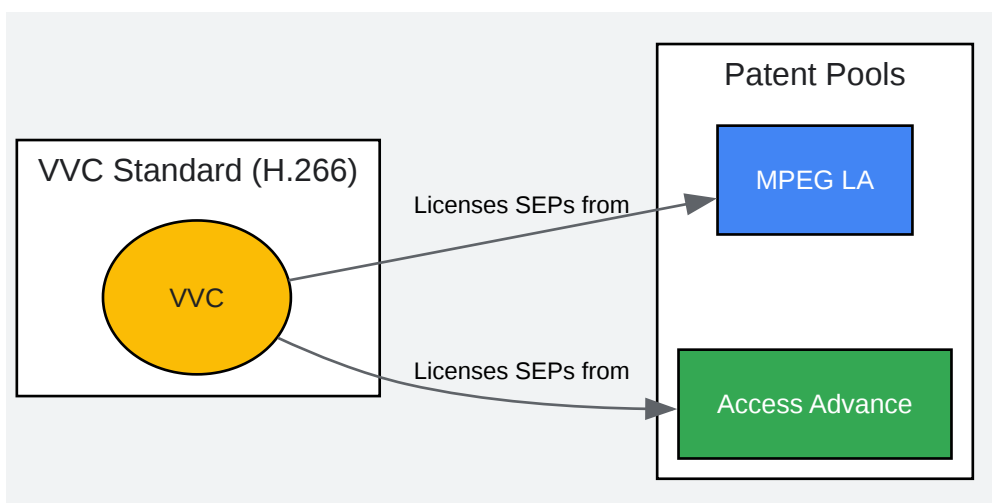
The general methodology involves:

- **Submission by Patent Holders:** Companies that believe they hold patents essential to the VVC standard submit them for evaluation.
- **Independent Expert Evaluation:** The patent pools engage independent and impartial patent law and engineering experts to analyze the submitted patents. These experts possess deep technical knowledge of the VVC standard and extensive experience in patent law.
- **Claim Charting:** The evaluation process typically involves the creation of claim charts. These charts map the claims of a patent to the specific sections of the VVC standard that they are alleged to cover.
- **Essentiality Determination:** The independent experts review the claim charts and the patent itself to determine if the patent's claims are indeed essential for implementing the VVC standard. A patent is considered essential if it is impossible to create a standard-compliant product without infringing on that patent.
- **Inclusion in the Pool:** If a patent is determined to be essential, it is included in the patent pool's portfolio.

This multi-step, independent review process is a critical component of building a fair, reasonable, and non-discriminatory (FRAND) licensing program.

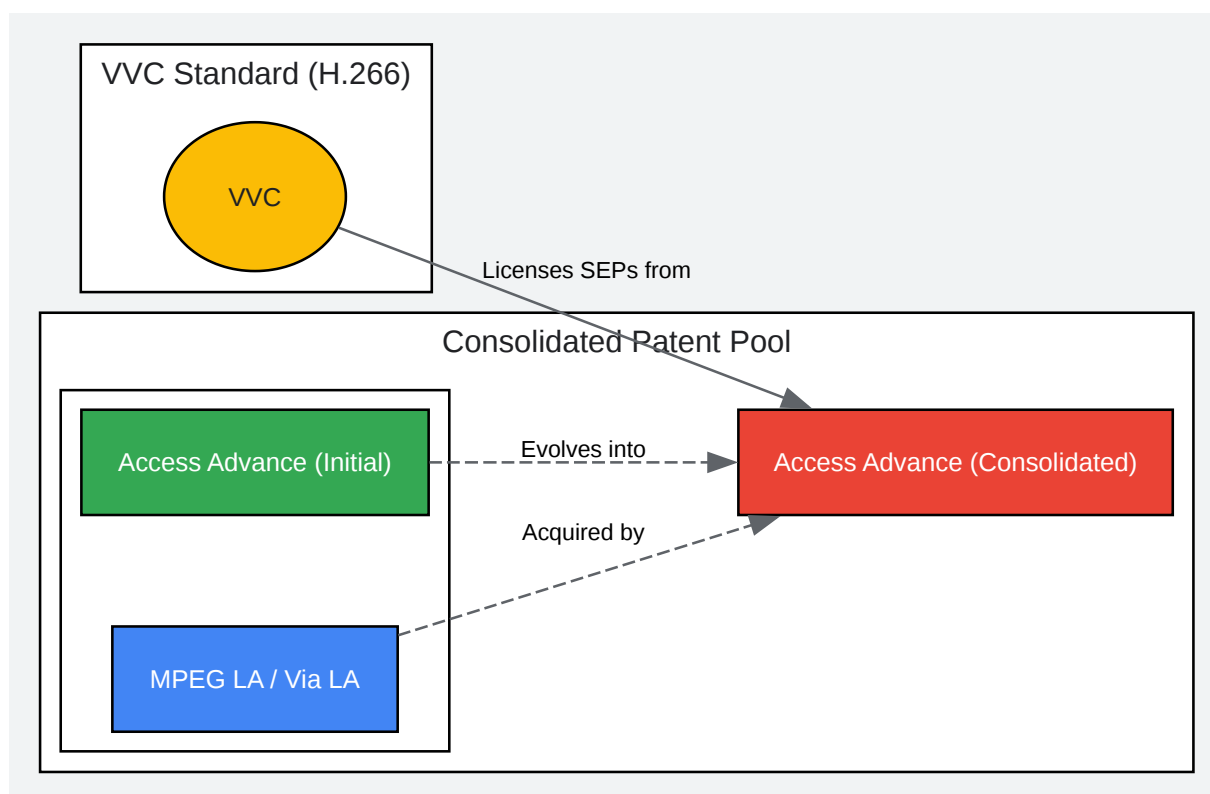
Visualization of the VVC Patent Pool Landscape

The following diagrams illustrate the evolution of the VVC patent pool landscape, from a dual-pool system to a consolidated entity.



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Initial VVC Patent Pool Structure



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Consolidated VVC Patent Pool Structure

Conclusion

The consolidation of the VVC patent pools under Access Advance marks a significant step towards simplifying the licensing landscape for this crucial video compression technology. This move is expected to accelerate the adoption of VVC by providing a more streamlined and efficient mechanism for implementers to obtain the necessary patent licenses. For researchers and developers, this unified structure provides greater clarity and predictability, fostering innovation and the development of next-generation video applications. It is important to note that while the administration is consolidated, licensees who were part of both original pools may need to continue paying royalties to both programs during a transitional period[3]. As the integration progresses, the goal is to establish a single, comprehensive license for the vast majority of VVC essential patents.

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